

Molecular formula and exact mass of phenoxymethylpenicillin calcium

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Compound of Interest

Compound Name: *Phenoxyethylpenicillin calcium*

Cat. No.: *B086641*

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An In-depth Technical Guide to Phenoxymethylpenicillin Calcium

Prepared for: Researchers, scientists, and drug development professionals.

This technical guide provides a detailed overview of the molecular formula and exact mass of **phenoxymethylpenicillin calcium**, a widely used antibiotic. The information is presented in a clear, structured format to support research and development activities.

Core Compound Properties

Phenoxyethylpenicillin, also known as Penicillin V, is a phenoxyethyl analog of Penicillin G. [1] It is an orally active, natural penicillin used to treat mild to moderate infections.[1] The calcium salt form of phenoxyethylpenicillin offers improved absorption profiles compared to the free acid form.[2][3]

Molecular and Mass Data

The molecular formula and mass of **phenoxymethylpenicillin calcium** can be represented in different forms, particularly considering its hydration state. The following table summarizes the key quantitative data for the anhydrous and various hydrated forms of the compound.

Property	Anhydrous Phenoxyethylpenicillin Calcium	Phenoxyethylpenicillin Calcium Dihydrate	Phenoxyethylpenicillin Calcium Tetrahydrate
Molecular Formula	$(C_{16}H_{17}N_2O_5S)_2Ca$ or $C_{32}H_{34}CaN_4O_{10}S_2$ ^[1] ^[4]	$C_{32}H_{34}CaN_4O_{10}S_2 \cdot 2H_2O$ or $C_{32}H_{40}N_4O_{12}S_2$ ^{[4][5]}	$C_{32}H_{42}CaN_4O_{14}S_2$ ^[6]
Molecular Weight (g/mol)	738.84 ^[1]	774.9 or 812.9 ^{[4][5]}	810.9 ^[6]
Exact Mass (Da)	Not explicitly found for anhydrous form	Not explicitly found for dihydrate form	810.1764852 ^[6]
Monoisotopic Mass of Phenoxyethylpenicillin in (Free Acid)	350.09364285 ^[2]		

Note: Discrepancies in the molecular weight of the dihydrate form may arise from different sources or calculation methods.

Experimental Protocols

The determination of the molecular formula and exact mass of a compound like **phenoxyethylpenicillin calcium** relies on established analytical techniques.

3.1. Mass Spectrometry for Exact Mass Determination

High-resolution mass spectrometry (HRMS) is the primary method for determining the exact mass of a molecule.

- Sample Preparation: A dilute solution of **phenoxyethylpenicillin calcium** is prepared in a suitable solvent, often a mixture of water and an organic solvent like acetonitrile, with the potential addition of a volatile acid such as formic acid to aid ionization.
- Ionization: Electrospray ionization (ESI) is a common technique for ionizing polar molecules like penicillins. The sample solution is introduced into the mass spectrometer, where a high

voltage is applied to create a fine spray of charged droplets. As the solvent evaporates, ions of the analyte are released.

- **Mass Analysis:** The ions are then guided into a high-resolution mass analyzer, such as an Orbitrap or a time-of-flight (TOF) analyzer. These instruments can measure the mass-to-charge ratio (m/z) of ions with high accuracy.
- **Data Analysis:** The resulting mass spectrum will show a peak corresponding to the ionized phenoxycephalothin molecule. The exact mass is determined from the m/z value of this peak. For the calcium salt, the spectrum may show the intact salt or the free acid form depending on the ionization conditions. The high resolution allows for the differentiation of molecules with the same nominal mass but different elemental compositions.

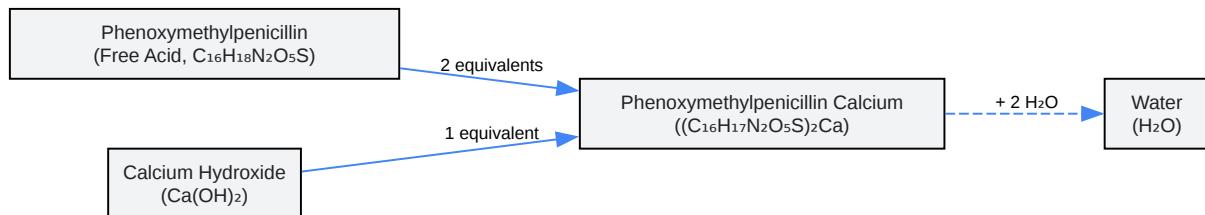
3.2. Elemental Analysis for Molecular Formula Confirmation

Elemental analysis provides the percentage composition of the elements (carbon, hydrogen, nitrogen, sulfur, etc.) in a compound.

- **Instrumentation:** A CHNS analyzer is typically used. A small, precisely weighed amount of the sample is combusted in a high-temperature furnace.
- **Measurement:** The resulting gases (CO_2 , H_2O , N_2 , SO_2) are separated and quantified by detectors.
- **Calculation:** The percentage of each element is used to determine the empirical formula. This, in conjunction with the molecular mass from mass spectrometry, allows for the confirmation of the molecular formula.

Logical Relationship of Compound Forms

The relationship between the free acid form of phenoxycephalothin and its calcium salt is a straightforward acid-base reaction.

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